

An In-depth Technical Guide to 1-(Trifluoromethanesulfonyl)imidazole

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Compound of Interest

Compound Name: 1-(Trifluoromethanesulfonyl)imidazole

Cat. No.: B1295171

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For Researchers, Scientists, and Drug Development Professionals

Abstract

1-(Trifluoromethanesulfonyl)imidazole, a versatile and highly reactive organofluorine compound, has emerged as a pivotal reagent in modern organic synthesis. Its unique electronic properties, conferred by the potent electron-withdrawing trifluoromethanesulfonyl (triflyl) group attached to the imidazole ring, make it an exceptional tool for a variety of chemical transformations. This technical guide provides a comprehensive overview of **1-(Trifluoromethanesulfonyl)imidazole**, including its chemical and physical properties, detailed experimental protocols for its synthesis and key reactions, and its diverse applications in pharmaceutical development, materials science, and agrochemical research. The information is presented to facilitate its effective utilization by researchers and professionals in the field of drug discovery and chemical development.

Introduction

1-(Trifluoromethanesulfonyl)imidazole, often abbreviated as Tf-Im, is a stable, yet highly reactive, triflylating agent. The presence of the trifluoromethanesulfonyl group, one of the strongest electron-withdrawing groups, significantly activates the imidazole ring, making the triflyl group an excellent leaving group in nucleophilic substitution reactions. This property is harnessed in a wide array of synthetic methodologies, most notably in the triflylation of alcohols

and phenols to form triflates, which are versatile intermediates for cross-coupling reactions and other transformations.[1][2]

The compound's utility extends to its role as a precursor in the synthesis of complex molecules, including pharmaceuticals, advanced materials, and agrochemicals. Its application in these areas stems from its ability to enhance the biological activity, thermal stability, and chemical resistance of the target molecules.[3] This guide aims to provide a detailed technical resource on **1-(Trifluoromethanesulfonyl)imidazole**, covering its fundamental properties, synthesis, and key applications with a focus on practical experimental procedures.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **1-(Trifluoromethanesulfonyl)imidazole** is essential for its safe handling, storage, and effective application in chemical synthesis. The key properties are summarized in the table below.

Property	Value	Reference
Chemical Formula	C ₄ H ₃ F ₃ N ₂ O ₂ S	[3]
Molecular Weight	200.14 g/mol	[3]
CAS Number	29540-81-6	[3]
Appearance	Clear, colorless liquid	[3]
Melting Point	19-21 °C	[4]
Boiling Point	40 °C at 10 mmHg	[4]
Density	1.525 g/mL at 20 °C	[4]
Refractive Index (n ₂₀ /D)	1.416	[4]
Purity	≥ 98% (GC)	[3]
Storage	Store at room temperature in an inert atmosphere, 2-8°C recommended for long-term storage.	[3][4]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **1-(Trifluoromethanesulfonyl)imidazole**. The following table summarizes its key spectral features.

Spectroscopic Technique	Key Data	Reference
¹ H NMR	Spectral data available.	[5]
¹³ C NMR	Spectral data available.	
Mass Spectrometry (MS)	Molecular Ion (m/z): 200	[6]

Experimental Protocols

Detailed and reproducible experimental protocols are vital for the successful application of **1-(Trifluoromethanesulfonyl)imidazole** in a research setting.

Synthesis of 1-(Trifluoromethanesulfonyl)imidazole

A common method for the synthesis of **1-(Trifluoromethanesulfonyl)imidazole** involves the reaction of imidazole with trifluoromethanesulfonyl chloride in the presence of a base.

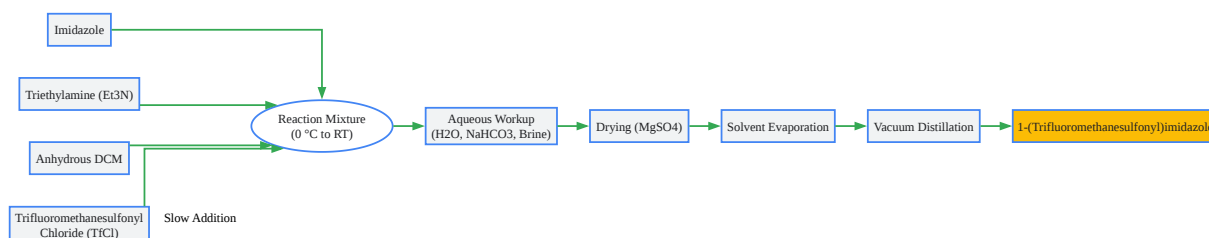
Materials:

- Imidazole
- Trifluoromethanesulfonyl chloride (TfCl)
- Triethylamine (Et₃N)
- Anhydrous dichloromethane (DCM)
- Anhydrous diethyl ether
- Magnesium sulfate (MgSO₄) or Sodium sulfate (Na₂SO₄)
- Round-bottom flask

- Magnetic stirrer
- Dropping funnel
- Ice bath
- Standard glassware for extraction and filtration
- Rotary evaporator

Procedure:

- In a flame-dried, two-necked round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve imidazole (1.0 eq) and triethylamine (1.1 eq) in anhydrous dichloromethane under an inert atmosphere (e.g., nitrogen or argon).
- Cool the reaction mixture to 0 °C using an ice bath.
- Slowly add a solution of trifluoromethanesulfonyl chloride (1.05 eq) in anhydrous dichloromethane to the stirred reaction mixture via the dropping funnel over a period of 30-60 minutes. Maintain the temperature at 0 °C during the addition.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 2-4 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion of the reaction, quench the reaction by adding water.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Wash the organic layer sequentially with saturated aqueous sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- The crude product can be purified by vacuum distillation to afford **1-(Trifluoromethanesulfonyl)imidazole** as a clear, colorless liquid.



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Figure 1: Synthetic workflow for **1-(Trifluoromethanesulfonyl)imidazole**.

Triflylation of Alcohols

1-(Trifluoromethanesulfonyl)imidazole is an effective reagent for the conversion of alcohols to their corresponding triflates.

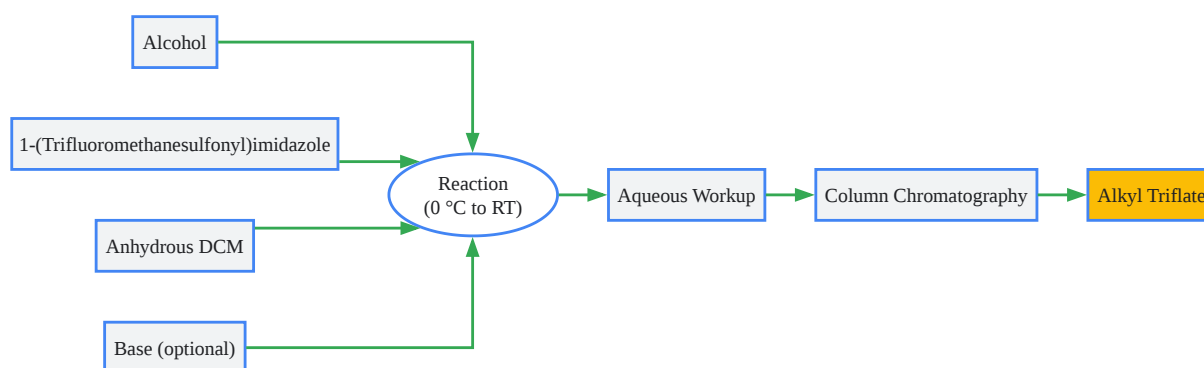
Materials:

- Alcohol
- **1-(Trifluoromethanesulfonyl)imidazole**
- Anhydrous dichloromethane (DCM) or other aprotic solvent
- Base (e.g., triethylamine or pyridine, optional, depending on the substrate)
- Round-bottom flask
- Magnetic stirrer

- Standard glassware for workup and purification

Procedure:

- To a stirred solution of the alcohol (1.0 eq) in anhydrous dichloromethane at 0 °C, add **1-(Trifluoromethanesulfonyl)imidazole** (1.1-1.5 eq).
- If the alcohol is sensitive or prone to side reactions, a non-nucleophilic base like triethylamine (1.2 eq) can be added to the reaction mixture.
- Allow the reaction to warm to room temperature and stir until the starting material is consumed, as monitored by TLC.
- Upon completion, dilute the reaction mixture with dichloromethane and wash with water, saturated aqueous sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- The crude triflate can be purified by flash column chromatography on silica gel.



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Figure 2: Experimental workflow for the triflylation of alcohols.

Applications in Organic Synthesis

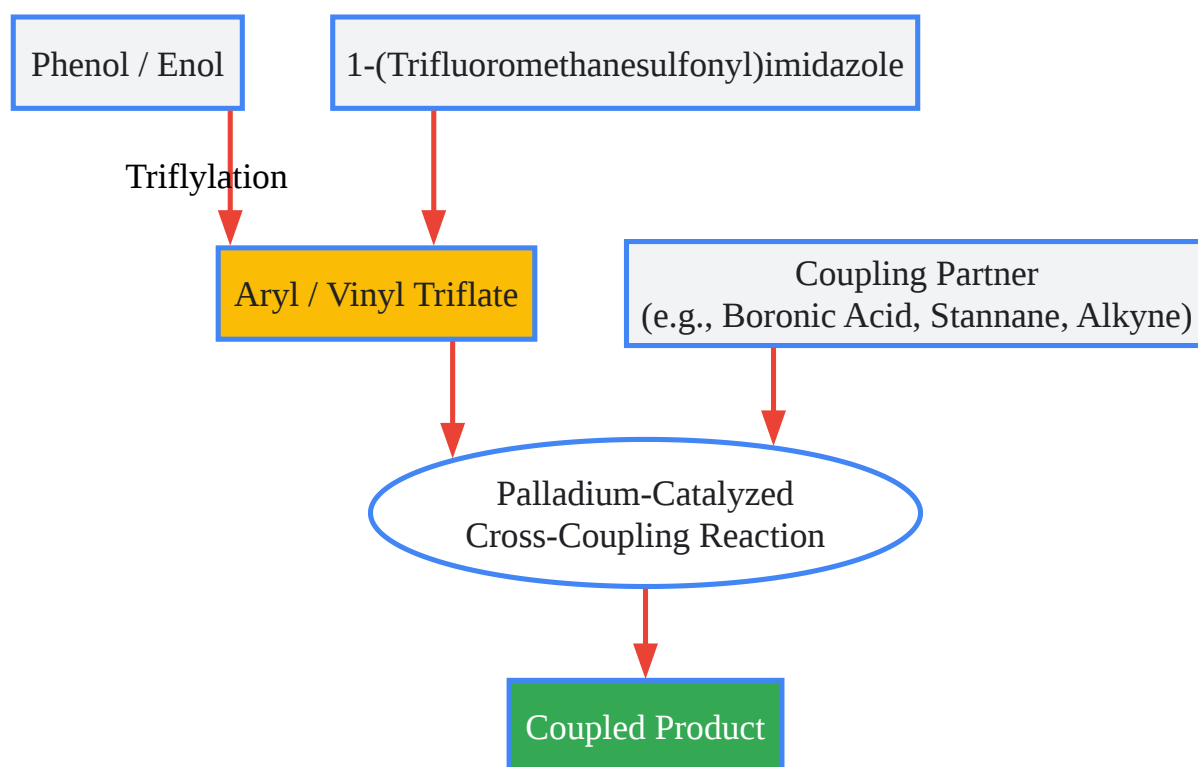
The high reactivity and versatility of **1-(Trifluoromethanesulfonyl)imidazole** have led to its widespread use in various domains of organic synthesis.

Pharmaceutical Development

In the pharmaceutical industry, the introduction of a trifluoromethyl or trifluoromethanesulfonyl group can significantly enhance the metabolic stability, lipophilicity, and binding affinity of drug candidates.[1] **1-(Trifluoromethanesulfonyl)imidazole** serves as a key reagent for introducing the triflyl group, which can then be used in cross-coupling reactions to build complex molecular architectures.[3]

Cross-Coupling Reactions

Aryl and vinyl triflates, readily prepared from phenols and enols using **1-(Trifluoromethanesulfonyl)imidazole**, are excellent electrophiles in a variety of palladium-catalyzed cross-coupling reactions, including Suzuki, Stille, Sonogashira, and Heck reactions. This two-step sequence provides a powerful method for the formation of carbon-carbon and carbon-heteroatom bonds.



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Figure 3: Logical relationship of **1-(Trifluoromethanesulfonyl)imidazole** in cross-coupling reactions.

Materials Science and Agrochemicals

The introduction of the trifluoromethanesulfonyl group can improve the thermal stability and chemical resistance of polymers and other materials.[3] In agrochemical research, this functional group can enhance the efficacy and selectivity of herbicides and pesticides.[3]

Safety and Handling

1-(Trifluoromethanesulfonyl)imidazole is a reactive chemical and should be handled with appropriate safety precautions in a well-ventilated fume hood. It is advisable to wear personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. The compound is sensitive to moisture and should be stored under an inert atmosphere. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

1-(Trifluoromethanesulfonyl)imidazole is a powerful and versatile reagent with broad applications in modern organic synthesis. Its ability to efficiently introduce the trifluoromethanesulfonyl group has made it an indispensable tool for researchers in drug discovery, materials science, and agrochemical development. The detailed experimental protocols and data presented in this guide are intended to facilitate its effective and safe use in the laboratory, enabling the synthesis of novel and complex molecules with enhanced properties. As research in organofluorine chemistry continues to expand, the importance and utility of **1-(Trifluoromethanesulfonyl)imidazole** are expected to grow even further.

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